

# 3-Methoxycyclohexanone CAS number and properties

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## Compound of Interest

Compound Name: 3-Methoxycyclohexanone

Cat. No.: B095188

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## An In-depth Technical Guide to 3-Methoxycyclohexanone

This technical guide provides comprehensive information on **3-Methoxycyclohexanone**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and other chemical industries. This document outlines its chemical and physical properties, safety information, and a detailed experimental protocol for its synthesis.

## Chemical Identity and Properties

CAS Number: 17429-00-4[\[1\]](#)

Synonyms: 3-methoxycyclohexan-1-one, Cyclohexanone, 3-methoxy-[\[1\]](#)

## Physicochemical Properties

A summary of the key physical and chemical properties of **3-Methoxycyclohexanone** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	128.17 g/mol	<a href="#">[1]</a>
Boiling Point	76.5-77 °C @ 9 Torr	
Density	0.98 g/cm <sup>3</sup>	
Storage Temperature	2-8°C	

## Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **3-Methoxycyclohexanone**.

Spectrum Type	Data
Infrared (IR) Spectrum	Available through the NIST Webbook and commercial suppliers. Key absorptions are expected for the C=O (ketone) and C-O-C (ether) functional groups.
Nuclear Magnetic Resonance (NMR) Spectrum	<sup>1</sup> H and <sup>13</sup> C NMR are essential for structural confirmation. Characteristic peaks would include a singlet for the methoxy group protons and multiplets for the cyclohexanone ring protons.
Mass Spectrometry (MS)	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns.

## Safety and Handling

**3-Methoxycyclohexanone** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

GHS Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Precautionary Statements: P261, P280, P305+P351+P338

It is imperative to handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Synthesis of 3-Methoxycyclohexanone

**3-Methoxycyclohexanone** is commonly synthesized via the selective hydrogenation of 3-methoxyphenol. The reaction involves the reduction of the aromatic ring to a cyclohexane ring while preserving the methoxy and ketone functionalities.

## Experimental Protocol: Hydrogenation of 3-Methoxyphenol

This protocol describes a general procedure for the synthesis of **3-Methoxycyclohexanone**.

Materials:

- 3-Methoxyphenol
- Palladium on carbon (Pd/C, 5% or 10%) catalyst
- Solvent (e.g., Ethanol, Ethyl acetate)
- Hydrogen gas (H<sub>2</sub>)
- High-pressure reactor (autoclave)

- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

**Procedure:**

- Reactor Setup: The high-pressure reactor is thoroughly cleaned and dried.
- Charging the Reactor: The reactor is charged with 3-methoxyphenol and a suitable solvent. The Pd/C catalyst is then carefully added. The amount of catalyst typically ranges from 1-5 mol% relative to the substrate.
- Purging: The reactor is sealed and purged several times with an inert gas, such as nitrogen, to remove any air, followed by purging with hydrogen gas.
- Reaction: The reactor is pressurized with hydrogen gas to the desired pressure (e.g., 1-10 MPa) and heated to the reaction temperature (e.g., 80-150°C). The reaction mixture is stirred vigorously to ensure good mixing and contact between the reactants and the catalyst.
- Monitoring the Reaction: The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, the reactor is cooled to room temperature, and the excess hydrogen pressure is carefully released.
- Catalyst Removal: The reaction mixture is filtered to remove the Pd/C catalyst. The catalyst can often be recycled for future use.
- Solvent Removal: The solvent is removed from the filtrate under reduced pressure using a rotary evaporator.
- Purification: The crude **3-Methoxycyclohexanone** is then purified by vacuum distillation to obtain the final product with high purity.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-Methoxycyclohexanone**.

## Applications

**3-Methoxycyclohexanone** serves as a versatile building block in organic synthesis. Its bifunctional nature, containing both a ketone and an ether group, allows for a wide range of chemical transformations, making it a valuable precursor in the synthesis of pharmaceuticals and other fine chemicals.

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## References

- 1. 3-Methoxycyclohexan-1-one | C7H12O2 | CID 534824 - PubChem [pubchem.ncbi.nlm.nih.gov]
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